

# Application Notes and Protocols: Surface Functionalization Using 2-(Aminooxy)-2-methylpropanoic acid

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## Compound of Interest

Compound Name: 2-(Aminooxy)-2-methylpropanoic acid

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## Introduction

**2-(Aminooxy)-2-methylpropanoic acid** is a bifunctional molecule that offers a versatile platform for the covalent modification of surfaces. Its unique structure, featuring a reactive aminooxy group and a carboxylic acid moiety, enables the immobilization of this molecule onto a variety of substrates. This surface functionalization is primarily achieved through the formation of a stable oxime bond between the aminooxy group and a carbonyl (aldehyde or ketone) functionalized surface. The presence of the carboxylic acid group provides a secondary site for further conjugation, making it an ideal candidate for creating biocompatible and functional surfaces for a range of applications in drug development, diagnostics, and fundamental research.

The aminooxy group reacts chemoselectively with aldehydes and ketones under mild aqueous conditions to form a robust oxime linkage.<sup>[1][2]</sup> This bio-orthogonal reaction is highly efficient and proceeds with minimal side products, making it suitable for sensitive biological applications.<sup>[3]</sup> The stability of the oxime bond is significantly greater than corresponding imine or hydrazone linkages, ensuring the longevity of the functionalized surface under physiological conditions.<sup>[4][5][6]</sup>

These application notes provide detailed protocols for the functionalization of surfaces with **2-(Aminooxy)-2-methylpropanoic acid**, characterization of the modified surfaces, and examples of its application in cell adhesion and bioconjugation.

## Key Properties of 2-(Aminooxy)-2-methylpropanoic acid

A summary of the key chemical and physical properties of **2-(Aminooxy)-2-methylpropanoic acid** hydrochloride is presented in Table 1.

Table 1: Physicochemical Properties of **2-(Aminooxy)-2-methylpropanoic acid** hydrochloride

Property	Value	Reference(s)
Synonyms	AOIBA, 1-Carboxy-1-methylethoxyammonium chloride	[7]
CAS Number	89766-91-6	[4]
Molecular Formula	C4H10ClNO3	[7]
Molecular Weight	155.58 g/mol	[4]
Appearance	White to off-white crystalline powder	[1]
Solubility	Soluble in water	N/A
Key Functional Groups	Aminooxy (-ONH2), Carboxylic acid (-COOH)	N/A

## Experimental Protocols

### Protocol 1: Functionalization of Aldehyde-Modified Surfaces

This protocol describes the immobilization of **2-(Aminooxy)-2-methylpropanoic acid** onto a surface previously functionalized with aldehyde groups.

## Materials:

- Aldehyde-functionalized substrate (e.g., glass slide, silicon wafer, or polymer surface)
- **2-(Aminooxy)-2-methylpropanoic acid** hydrochloride (CAS 89766-91-6)
- Aniline (catalyst)
- Sodium phosphate buffer (0.1 M, pH 7.0)
- Ethanol
- Deionized (DI) water
- Nitrogen gas

## Equipment:

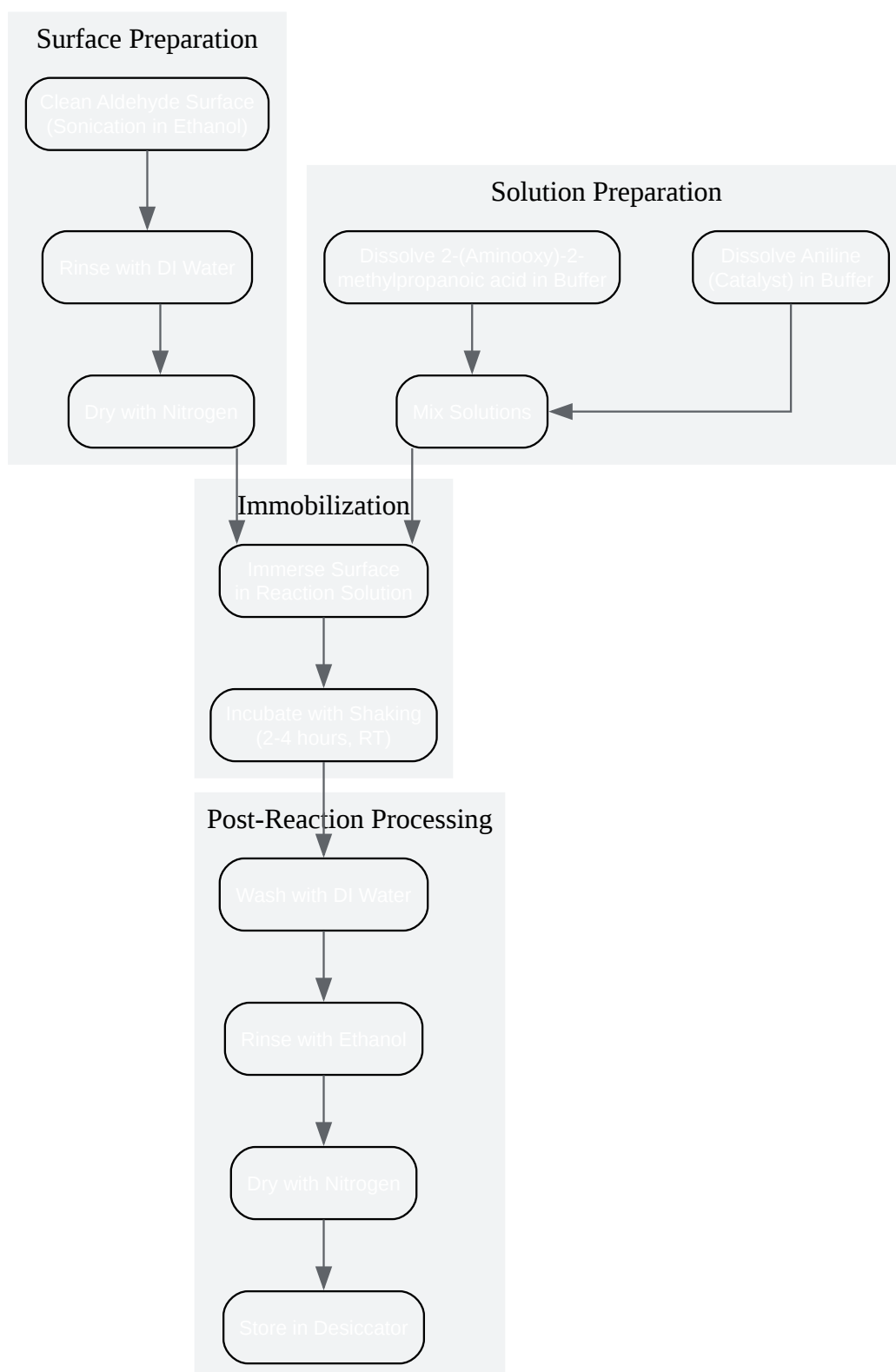
- Orbital shaker
- Centrifuge
- Sonicator
- Nitrogen drying gun

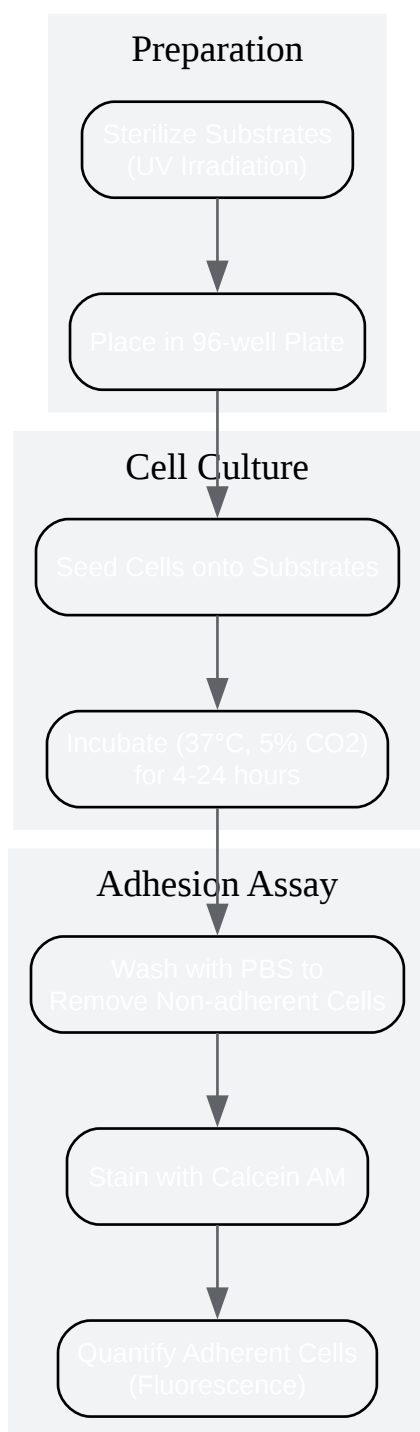
## Procedure:

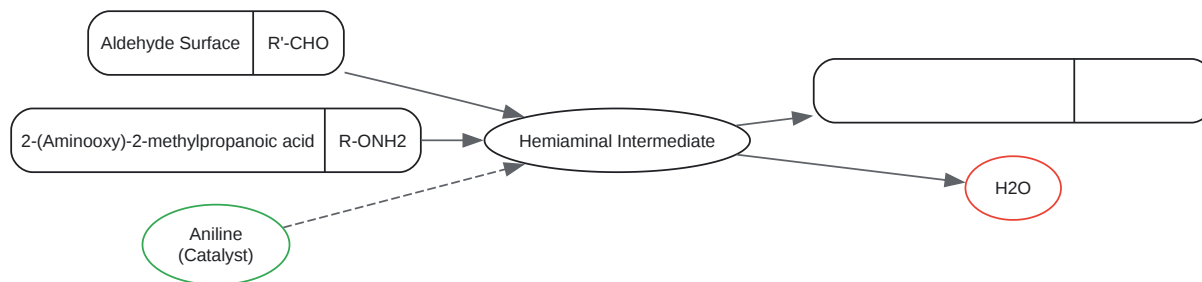
- Surface Preparation:
  - Clean the aldehyde-functionalized substrate by sonicating in ethanol for 15 minutes, followed by rinsing with DI water.
  - Dry the substrate under a stream of nitrogen gas.
- Reaction Solution Preparation:
  - Prepare a 10 mM solution of **2-(Aminooxy)-2-methylpropanoic acid** hydrochloride in 0.1 M sodium phosphate buffer (pH 7.0).

- Prepare a 100 mM solution of aniline in the same buffer.
- In a clean reaction vessel, mix the **2-(Aminooxy)-2-methylpropanoic acid** solution and the aniline solution in a 1:1 volume ratio. The final concentrations will be 5 mM **2-(Aminooxy)-2-methylpropanoic acid** and 50 mM aniline.
- Immobilization Reaction:
  - Immerse the cleaned and dried aldehyde-functionalized substrate in the reaction solution.
  - Incubate the reaction at room temperature for 2-4 hours on an orbital shaker. The reaction can be left overnight for potentially higher surface coverage.
- Washing:
  - After incubation, remove the substrate from the reaction solution.
  - Wash the substrate thoroughly by immersing and agitating it in DI water three times for 5 minutes each to remove any non-covalently bound molecules.
  - Rinse the substrate with ethanol to remove residual water.
- Drying and Storage:
  - Dry the functionalized substrate under a gentle stream of nitrogen gas.
  - Store the modified substrate in a desiccator or under an inert atmosphere to prevent contamination.

Diagram of Experimental Workflow:







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